

# stability and storage conditions for 2-ethynylaniline

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## Compound of Interest

Compound Name: **2-Ethynylaniline**

Cat. No.: **B1227618**

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An In-depth Technical Guide to the Stability and Storage of **2-Ethynylaniline**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and storage conditions for **2-ethynylaniline**, a key building block in pharmaceutical synthesis. The information is curated for researchers, scientists, and professionals involved in drug development and handling of fine chemicals.

## Chemical and Physical Properties

**2-Ethynylaniline**, also known as 2-aminophenylacetylene, is a bifunctional molecule featuring both an aromatic amine and a terminal alkyne. These functional groups contribute to its utility in organic synthesis, particularly in the construction of heterocyclic compounds used in medicinal chemistry.

Table 1: Physicochemical Properties of **2-Ethynylaniline**

Property	Value	Reference(s)
CAS Number	52670-38-9	
Molecular Formula	C <sub>8</sub> H <sub>7</sub> N	
Molecular Weight	117.15 g/mol	
Appearance	Colorless to light orange/yellow clear liquid	
Melting Point	87-88 °C	
Boiling Point	229-230 °C (lit.)	
Density	1.030 g/mL at 25 °C (lit.)	
Refractive Index (n <sub>20/D</sub> )	1.6200 (lit.)	
Flash Point	98.3 °C (208.9 °F) - closed cup	

## Stability Profile and Recommended Storage

The stability of **2-ethynylaniline** is crucial for its effective use in synthesis and for ensuring the purity of resulting products. Safety Data Sheets (SDS) consistently state that the compound is stable under recommended storage conditions.

## General Stability

**2-Ethynylaniline** is a combustible liquid and is generally stable under normal temperatures and pressures. However, it is sensitive to certain environmental factors and incompatible with several classes of chemicals.

## Storage Recommendations

To maintain its integrity, **2-ethynylaniline** should be stored with the following precautions:

Table 2: Recommended Storage Conditions for **2-Ethynylaniline**

Condition	Recommendation	Rationale	Reference(s)
Temperature	Store in a cool, dry place. Some suppliers recommend refrigeration (2-8°C).	To minimize potential degradation from thermal stress.	
Atmosphere	Store under an inert gas (e.g., nitrogen or argon).	The aniline moiety can be susceptible to oxidation by atmospheric oxygen.	
Container	Keep container tightly closed in a dry and well-ventilated place. Containers that have been opened must be carefully resealed and kept upright to prevent leakage.	To prevent contamination and exposure to moisture and air.	
Light	Protect from light.	Aromatic amines can be light-sensitive.	

## Incompatible Materials

Contact with the following substances should be avoided to prevent vigorous reactions or degradation:

- Strong oxidizing agents: Can lead to oxidation of the aniline group.
- Acids, acid chlorides, acid anhydrides, and chloroformates: Can react with the amine functionality.

## Hazardous Decomposition Products

When involved in a fire, **2-ethynylaniline** can produce hazardous decomposition products, including:

- Nitrogen oxides (NO<sub>x</sub>)
- Carbon monoxide (CO) and Carbon dioxide (CO<sub>2</sub>)

## Role in Drug Development

**2-Ethynylaniline** serves as a valuable building block in the synthesis of various pharmaceutical compounds, most notably as a precursor to certain kinase inhibitors. It is recognized as an impurity in the synthesis of Erlotinib, a drug used to treat non-small cell lung cancer and other cancers. This highlights its role as a starting material or intermediate in complex organic syntheses within the pharmaceutical industry.

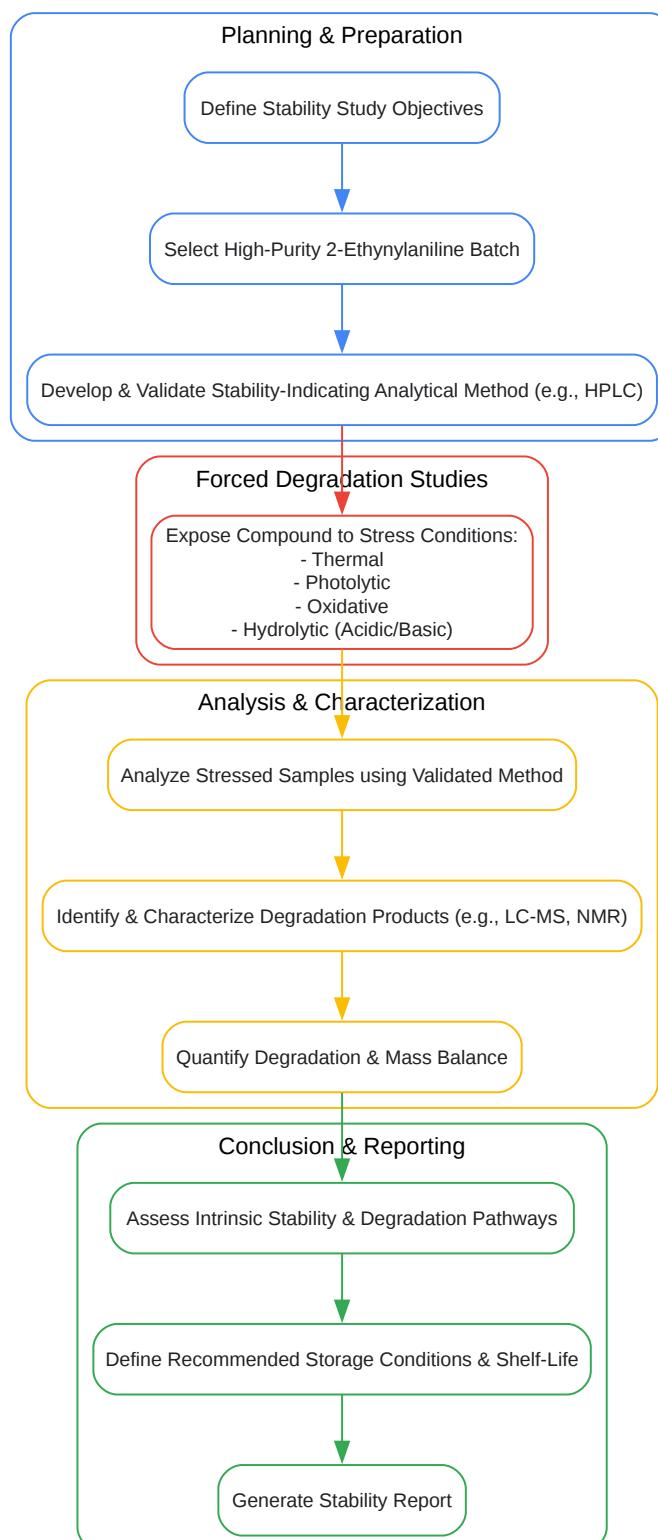
## Experimental Protocols for Stability Assessment

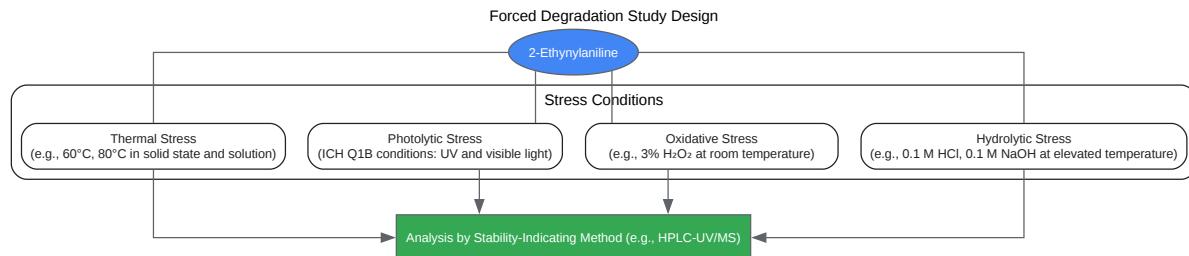
While specific, detailed experimental studies on the forced degradation of **2-ethynylaniline** are not readily available in the public domain, established protocols for assessing the stability of aromatic amines and active pharmaceutical ingredients (APIs) can be adapted. The following provides a framework for such an investigation.

## General Workflow for Stability Testing

The following diagram illustrates a typical workflow for assessing the stability of a chemical compound like **2-ethynylaniline**.

## General Workflow for Stability Assessment





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- To cite this document: BenchChem. [stability and storage conditions for 2-ethynylaniline]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1227618#stability-and-storage-conditions-for-2-ethynylaniline\]](https://www.benchchem.com/product/b1227618#stability-and-storage-conditions-for-2-ethynylaniline)

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